An In-Depth Technical Guide to 3-nitro-N'-(4-nitrobenzoyl)benzohydrazide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*3-nitro-N'-(4-nitrobenzoyl)benzohydrazide*
Cat. No.:	*B11021673*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-nitro-N'-(4-nitrobenzoyl)benzohydrazide is a distinct organic molecule belonging to the benzohydrazide class of compounds. This class is of significant interest to the medicinal chemistry community due to the wide spectrum of biological activities exhibited by its derivatives, including antimicrobial, anticancer, and antioxidant properties. The structure of **3-nitro-N'-(4-nitrobenzoyl)benzohydrazide**, characterized by the presence of two nitro-substituted benzene rings linked by a hydrazide bridge, suggests a potential for unique chemical and biological activities. The electron-withdrawing nature of the nitro groups can significantly influence the molecule's electronic properties, reactivity, and its interactions with biological targets. This guide provides a comprehensive overview of the available technical information for this compound, including its identifiers, a proposed synthesis protocol, and an exploration of its potential applications in drug discovery based on the activities of structurally related molecules. As a rare and unique chemical, publicly available experimental data for this specific compound is limited; therefore, this guide leverages data from analogous structures to provide scientifically grounded insights.[1]

© 2026 BenchChem. All rights reserved.

Core Identifiers and Physicochemical Properties

A comprehensive compilation of identifiers and physicochemical properties is crucial for the accurate documentation and utilization of any chemical compound in a research setting. The following table summarizes the key data for **3-nitro-N'-(4-nitrobenzoyl)benzohydrazide**.

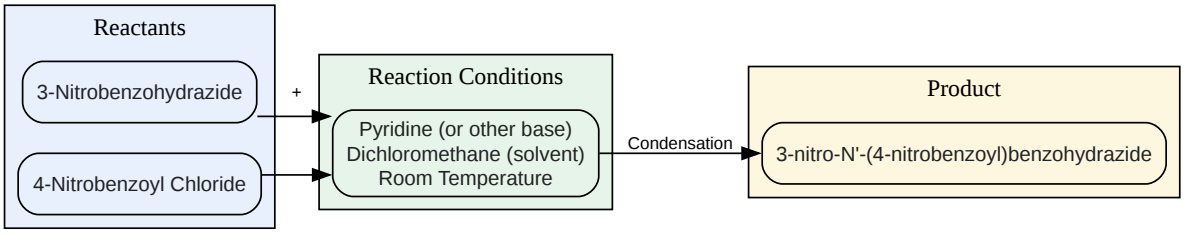
Identifier	Value	Source
CAS Number	17012-72-5	[1]
Molecular Formula	$C_{14}H_{10}N_4O_6$	[1]
Molecular Weight	330.25 g/mol	[2]
IUPAC Name	4-nitro-N'-(3-nitrobenzoyl)benzohydrazide	[2]
SMILES	O=C(NNC(=O)c1cccc(c1)[O-])c1ccc(cc1)[O-]	[2]
Predicted logP	2.0633	[2]
Predicted logD	2.058	[2]
Predicted logSw	-2.7104	[2]
Hydrogen Bond Acceptors	12	[2]
Hydrogen Bond Donors	2	[2]

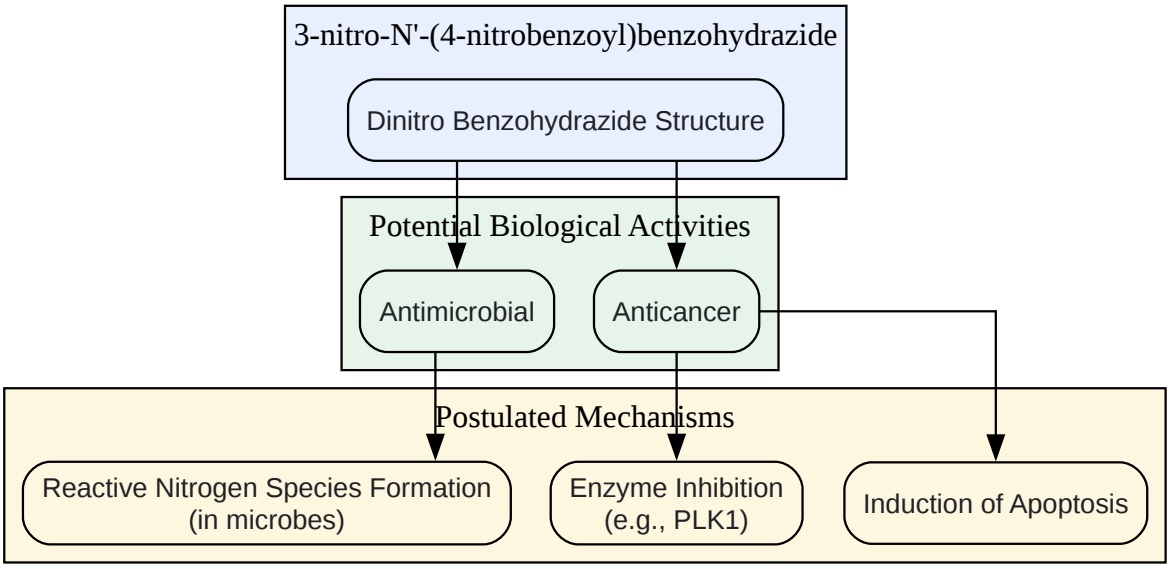
Synthesis Protocol

While a specific, peer-reviewed synthesis protocol for **3-nitro-N'-(4-nitrobenzoyl)benzohydrazide** is not readily available in the literature, a reliable synthetic route can be designed based on established methods for the preparation of analogous benzohydrazide derivatives. The most logical approach involves the condensation reaction between 3-nitrobenzohydrazide and 4-nitrobenzoyl chloride. This method is analogous to the synthesis of other N'-aroyl-benzohydrazides.

Proposed Synthetic Pathway

© 2026 BenchChem. All rights reserved.





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 3-NITRO-N'-(4-NITROBENZOYL)BENZOHYDRAZIDE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]

- 2. Compound 4-nitro-N'-(4-nitrobenzoyl)benzohydrazide - Chemdiv [chemdiv.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-nitro-N'-(4-nitrobenzoyl)benzohydrazide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11021673/docs#an-in-depth-technical-guide-to-3-nitro-n-4-nitrobenzoyl-benzohydrazide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.